

Analytical and Research Applications

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Compound Focus: 4'-Hydroxy Diclofenac-¹³C₆

CAS No.: 1189656-64-1

Cat. No.: S864629

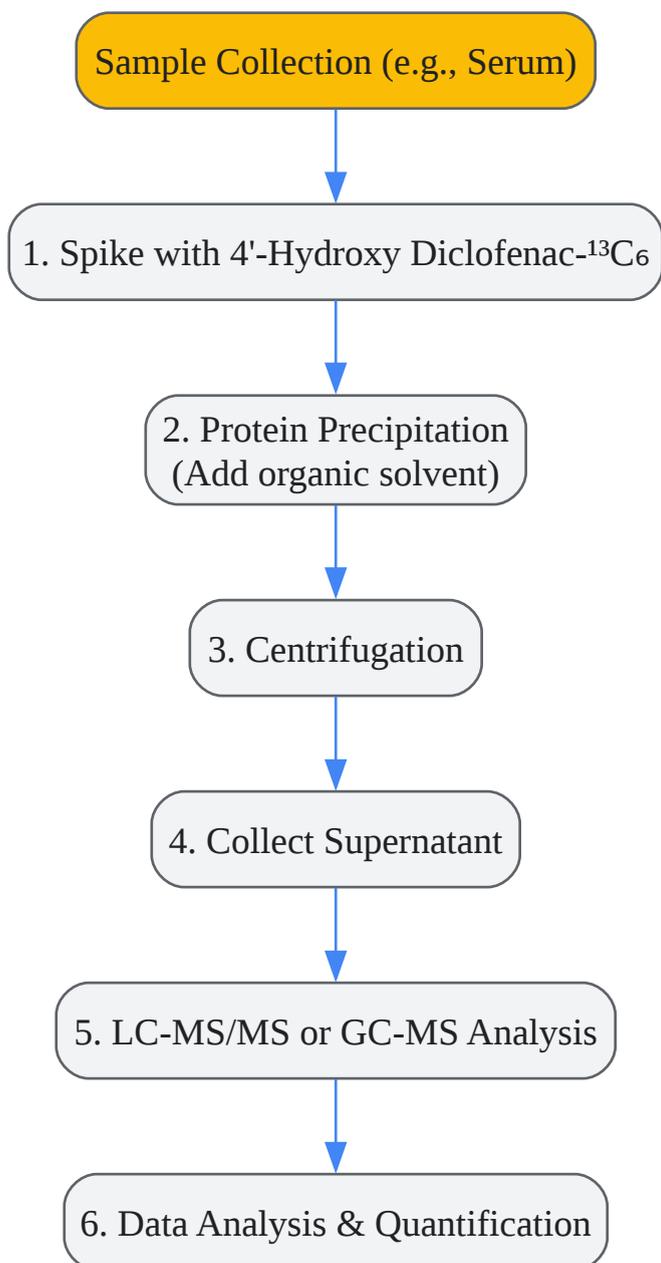
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This compound is critical for ensuring accuracy in quantitative analysis. Its heavy isotopes do not interfere with the measurement of the natural compound but provide a nearly identical chemical behavior, allowing for precise correction of losses during sample preparation.

- **Use as an Internal Standard:** 4'-Hydroxy Diclofenac-¹³C₆ is designed to be mixed with samples before analysis. Its signal, detected by mass spectrometry, is used to create a calibration curve for quantifying the target analyte (usually Diclofenac or its metabolites) with high accuracy and reproducibility [1] [2].
- **Specific Analytical Contexts:**
 - **Clinical & Forensic Testing:** Used in urine drug testing and pain prescription monitoring to track Diclofenac use [2].
 - **Pharmaceutical Research:** Employed in studying the metabolic fate and stability of Diclofenac during drug development [1].
 - **Environmental Research:** Used to study the uptake and bioconcentration of Diclofenac and its metabolites in organisms like mussels, helping to assess environmental impact [3].

Experimental Workflow for Quantitative Analysis

A typical protocol for using this internal standard in bioanalysis (e.g., in serum or plasma) involves the following steps. This workflow visualizes the process from sample collection to data analysis:



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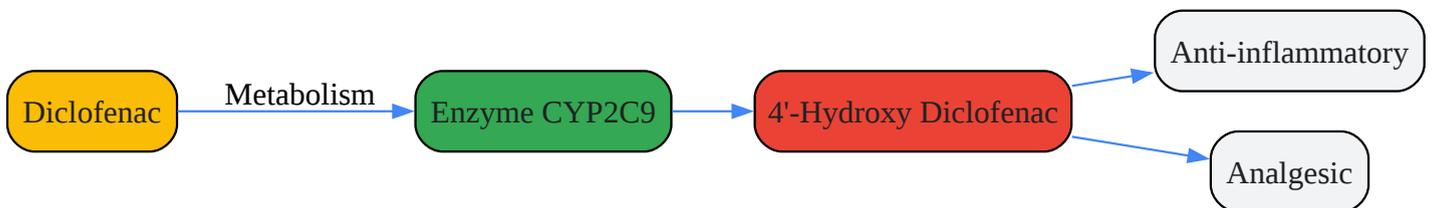
Workflow for bioanalysis using a stable isotope internal standard.

- **Step 1: Sample Preparation:** A known, precise amount of 4'-Hydroxy Diclofenac-¹³C₆ solution is added to the biological sample (e.g., rat serum) at the beginning of the extraction process [2]. This corrects for subsequent variability.
- **Step 2: Extraction:** An efficient method like protein precipitation is used. For example, Kaphalia et al. used acetonitrile for deproteinization of rat serum followed by direct injection of the supernatant into an HPLC system [4].

- **Step 3: Chromatographic Separation:** The extract is analyzed using isocratic HPLC with a C18 column, which helps separate Diclofenac, 4'-Hydroxy Diclofenac, and other metabolites [4].
- **Step 4: Mass Spectrometric Detection:** The compounds are ionized and detected by mass spectrometry. The $^{13}\text{C}_6$ -labeled standard and the natural analyte have different mass-to-charge ratios, allowing them to be distinguished and measured independently. The ratio of their signal responses is used for highly accurate quantification [1] [2].

Biological Pathway and Role

4'-Hydroxy Diclofenac is not just a metabolite but an active compound with its own pharmacological profile. The diagram below shows its origin and primary activities:



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4'-Hydroxy Diclofenac is an active metabolite formed via CYP2C9.

- **Formation:** It is produced in the body primarily by the action of the liver enzyme **Cytochrome P450 2C9 (CYP2C9)** on the parent drug, Diclofenac [1].
- **Activity:** Though less potent than Diclofenac, 4'-Hydroxy Diclofenac itself possesses **anti-inflammatory and analgesic properties** [1]. Studying this metabolite is crucial for a full understanding of Diclofenac's efficacy and safety.

Key Specifications for Researchers

The table below consolidates practical purchasing and handling information from supplier data sheets.

Specification	Details
Physical Form	Solid powder or solution (e.g., 100 µg/mL in methanol) [1] [2]

Specification	Details
Purity	≥97% [4]
Storage (Powder)	-20°C (3 years); 4°C (2 years) [1]
Storage (Solution)	-80°C (6 months); -20°C (1 month) [1]
Safety & Shipping	Classified as a Dangerous Good; may be subject to additional shipping charges [4]
Intended Use	For Research Use Only. Not for use in humans [4] [5].

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References

1. 4'-Hydroxy diclofenac-13C6 | Stable Isotope [medchemexpress.com]
2. -Hydroxydiclofenac- 4 100ug/mL methanol, ampule 1mL, certified... 13 C 6 [sigmaaldrich.com]
3. Exposure of Mytilus trossulus to diclofenac and 4' ... [sciencedirect.com]
4. ' - 4 - Hydroxy | CAS 1189656-64-1 | SCBT - Santa... Diclofenac 13 C 6 [scbt.com]
5. - 4 | 64118-84-9 | SynZeal Hydroxy Diclofenac [synzeal.com]

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